

An In-depth Technical Guide to 3-Benzylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Benzylcyclohexanone

Cat. No.: B1269811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-benzylcyclohexanone**, a versatile ketone that serves as a valuable intermediate in organic synthesis. Its unique structural features, combining a flexible cyclohexanone ring with a benzyl substituent, make it a key building block for more complex molecular architectures relevant to medicinal chemistry and materials science.

Nomenclature and Structure

The compound's systematic IUPAC name is 3-benzylcyclohexan-1-one.^[1] It is also commonly referred to by several synonyms, reflecting its structure and historical context in chemical literature.

Common Synonyms:^[1]^[2]^[3]

- **3-Benzylcyclohexanone**
- Cyclohexanone, 3-(phenylmethyl)-
- 3-Benzyl-cyclohexanone

The structure consists of a six-membered cyclohexanone ring with a benzyl group (a phenyl group attached to a methylene bridge) at the C-3 position. The presence of a chiral center at C-3 means that **3-benzylcyclohexanone** can exist as a racemic mixture of two enantiomers.

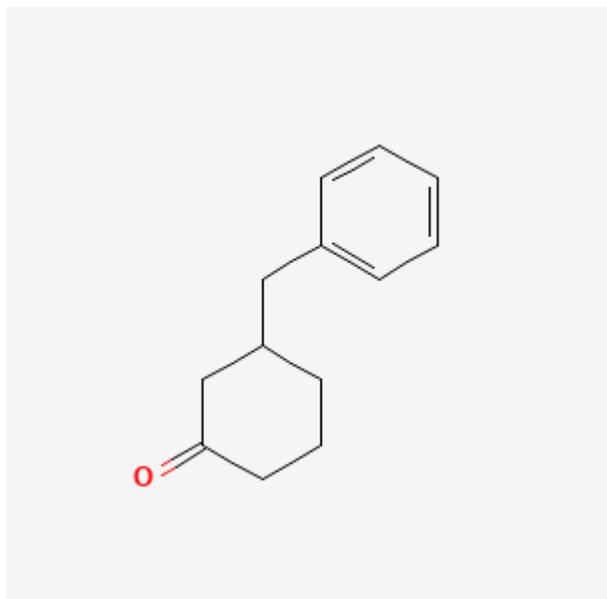


Figure 1. 2D Chemical Structure of **3-**

Benzylcyclohexanone.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical and spectroscopic properties of **3-benzylcyclohexanone** is essential for its effective use in research and development. These properties dictate its behavior in chemical reactions, its solubility in various solvents, and the analytical methods best suited for its characterization.

Physicochemical Data

The following table summarizes key physicochemical data for **3-benzylcyclohexanone**.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₆ O	[1][3][4]
Molecular Weight	188.26 g/mol	[1][4]
CAS Number	85450-51-7	[1][2][3][4]
Appearance	Not specified	[4]
XLogP3	2.8	[1][2]
Topological Polar Surface Area	17.1 Å ²	[1][2]

Note: Boiling point and melting point data for **3-benzylcyclohexanone** are not consistently reported in the search results. Data for the isomeric 2-benzylcyclohexanone is more readily available, with a reported boiling point of 103-105 °C at 0.2 mmHg and a melting point of 28-30 °C.[5][6][7] It is crucial for researchers to experimentally determine these values for the 3-substituted isomer.

Spectroscopic Profile

Spectroscopic analysis is fundamental for confirming the identity and purity of **3-benzylcyclohexanone**. The expected spectroscopic data are outlined below.

- **¹³C NMR Spectroscopy:** The ¹³C NMR spectrum provides a map of the carbon skeleton. Key expected signals include the carbonyl carbon, aromatic carbons, and the aliphatic carbons of the cyclohexyl and benzyl moieties.[1]
- **Mass Spectrometry (GC-MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For **3-benzylcyclohexanone**, the molecular ion peak would be expected at an m/z corresponding to its molecular weight. Common fragmentation patterns for benzyl-containing compounds often show a prominent peak at m/z 91, corresponding to the tropylium ion.[1][8]
- **Infrared (IR) Spectroscopy:** IR spectroscopy is invaluable for identifying functional groups. The most characteristic absorption for **3-benzylcyclohexanone** will be a strong C=O (carbonyl) stretch, typically appearing in the range of 1700-1725 cm⁻¹. Aromatic C-H stretching vibrations are expected above 3000 cm⁻¹, and aliphatic C-H stretches just below 3000 cm⁻¹. [8]

Synthesis and Reactivity

Cyclic ketones, particularly substituted cyclohexanones, are foundational scaffolds in the synthesis of a vast array of natural products and pharmaceutically active compounds.[4][9] The strategic placement of substituents on the cyclohexanone core dramatically expands its synthetic utility.[4]

Synthetic Approaches

The synthesis of substituted cyclohexanones is an active area of research, with several established methods.[4] A common and effective strategy for synthesizing **3-benzylcyclohexanone** involves the conjugate addition of a benzyl group to cyclohexenone.[4] More modern approaches, such as tandem carbene and photoredox-catalyzed processes, offer convergent routes to construct α,β -disubstituted cyclic ketones.[9]

Below is a generalized workflow for a conjugate addition approach.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of **3-benzylcyclohexanone** via conjugate addition.

Key Chemical Transformations

The ketone functionality in **3-benzylcyclohexanone** is a primary site for a diverse range of chemical transformations, enabling the synthesis of more complex molecules.[4]

- **Reduction of the Carbonyl Group:** The carbonyl can be reduced to a secondary alcohol (3-benzylcyclohexanol) using various reducing agents, such as sodium borohydride or through catalytic hydrogenation with a metal catalyst like palladium on carbon (Pd/C).[4] The stereochemical outcome of this reduction can often be controlled by the choice of reagents and reaction conditions.[4]
- **Reactions at the α -Carbon:** The protons on the carbons adjacent to the carbonyl group (α -carbons) are acidic and can be removed by a strong base to form an enolate. This enolate is a powerful nucleophile that can react with various electrophiles, allowing for further functionalization of the cyclohexanone ring.

Applications in Drug Discovery and Development

Substituted cyclohexanones are privileged scaffolds in medicinal chemistry due to their prevalence in bioactive natural products and their synthetic tractability.[9] While direct applications of **3-benzylcyclohexanone** in marketed drugs are not prominent in the provided search results, its structural motifs are relevant to the development of novel therapeutic agents.

For instance, derivatives of substituted cyclohexylamines have been investigated as selective cyclin-dependent kinase 12 (CDK12) inhibitors, which are potential therapeutics for cancer.[10] The cyclohexane core in these molecules plays a crucial role in orienting the functional groups for optimal interaction with the biological target. Furthermore, cyclohexane-1,3-dione derivatives have been explored as potential anticancer agents for non-small-cell lung cancer. [11]

The synthetic versatility of **3-benzylcyclohexanone** makes it a valuable starting material for generating libraries of compounds for high-throughput screening in drug discovery campaigns.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **3-benzylcyclohexanone**. It is classified as an irritant.[2]

General Handling Precautions:[12][13][14]

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors or mists.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry place.

In case of exposure, follow standard first-aid procedures and seek medical attention if symptoms persist.^[13] Always consult the Safety Data Sheet (SDS) for detailed safety information before handling this compound.^{[12][13][14]}

Experimental Protocols

The following are representative, hypothetical protocols for the synthesis and characterization of **3-benzylcyclohexanone**. Researchers should adapt these protocols based on their specific laboratory conditions and safety guidelines.

Hypothetical Synthesis of 3-Benzylcyclohexanone via Michael Addition

Objective: To synthesize **3-benzylcyclohexanone** from cyclohexenone and a benzyl cuprate reagent.

Materials:

- Copper(I) iodide (CuI)
- Anhydrous tetrahydrofuran (THF)
- Benzyl lithium or benzylmagnesium bromide
- 2-Cyclohexen-1-one
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a flame-dried, three-necked flask under a nitrogen atmosphere, prepare the benzyl cuprate reagent by reacting CuI with two equivalents of the benzyl organolithium or Grignard reagent in anhydrous THF at low temperature (e.g., -78 °C).

- To the resulting cuprate solution, add a solution of 2-cyclohexen-1-one in anhydrous THF dropwise, maintaining the low temperature.
- Allow the reaction to stir for several hours until completion, as monitored by thin-layer chromatography (TLC).
- Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Allow the mixture to warm to room temperature and extract the product with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **3-benzylcyclohexanone** by column chromatography on silica gel.

Characterization by NMR Spectroscopy

Objective: To confirm the structure of the synthesized **3-benzylcyclohexanone** using NMR spectroscopy.

Procedure:[15][16]

- Sample Preparation: Dissolve approximately 10-20 mg of the purified product in about 0.6 mL of deuterated chloroform (CDCl_3).
- ^1H NMR Acquisition: Acquire a ^1H NMR spectrum. Expected signals would include a multiplet for the aromatic protons of the benzyl group (around 7.2-7.4 ppm), a signal for the benzylic methylene protons, and a series of multiplets for the aliphatic protons of the cyclohexanone ring.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. Key signals would include the carbonyl carbon (downfield, >200 ppm), several signals in the aromatic region (125-140 ppm), and multiple signals in the aliphatic region for the cyclohexanone and benzylic carbons.
- Data Analysis: Process and analyze the spectra to confirm the connectivity and chemical environment of all protons and carbons, ensuring they are consistent with the structure of **3-**

benzylcyclohexanone.

Conclusion

3-Benzylcyclohexanone is a valuable and versatile chemical intermediate with significant potential in organic synthesis and medicinal chemistry. Its well-defined structure and reactivity provide a solid foundation for the construction of more complex and biologically relevant molecules. A thorough understanding of its properties, synthesis, and handling is crucial for leveraging its full potential in research and development endeavors.

References

- National Center for Biotechnology Information. (n.d.). **3-Benzylcyclohexanone**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 3-Benzylcyclopentan-1-one. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Gouedranche, S., et al. (2021). Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation. *Organic Letters*, 23(15), 5896–5900. Retrieved from [\[Link\]](#)
- 3M. (2021). Safety Data Sheet. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Cyclohexanone, 3-[(phenylmethyl)thio]-. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-Benzylcyclohexan-1-one. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). Cyclohexanone, 3-methyl-2-(3-propenyl)-. Retrieved from [\[Link\]](#)
- BuyersGuideChem. (n.d.). 2-Benzylcyclohexanone | C13H16O. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-Benzylcyclohexane-1,3-dione. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 2-Benzylcyclohexanone. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

- ChemSynthesis. (n.d.). 2-benzylcyclohexanone. Retrieved from [\[Link\]](#)
- Chemistry Stack Exchange. (2015). Synthesis of 2-benzylcyclohexan-1-ol from cyclohexanone. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). Spectra Problem #6 Solution. Retrieved from [\[Link\]](#)
- Studylib. (n.d.). Spectroscopy Practice: 6 Problems with Detailed MS, IR, NMR Solutions. Retrieved from [\[Link\]](#)
- Sci-Hub. (n.d.). Reactions of 6-Benzyl-2-t-butyl-4,6-dimethyl-cyclohexa-2,4-dienone and 6-Benzyl-4-t-butyl-2,6-dimethylcyclohexa-2,4-dienone With Nitrogen Dioxide. Retrieved from [\[Link\]](#)
- ChemComplete. (2020, February 25). Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 7 [Video]. YouTube. Retrieved from [\[Link\]](#)
- Takeda Pharmaceutical Company Limited, et al. (2018). Discovery of 3-Benzyl-1-(trans-4-((5-cyanopyridin-2-yl)amino)cyclohexyl)-1-arylurea Derivatives as Novel and Selective Cyclin-Dependent Kinase 12 (CDK12) Inhibitors. *Journal of Medicinal Chemistry*, 61(17), 7710-7728. Retrieved from [\[Link\]](#)
- El-Gazzar, M. G., et al. (2022). Cyclohexane-1,3-dione Derivatives as Future Therapeutic Agents for NSCLC: QSAR Modeling, In Silico ADME-Tox Properties, and Structure-Based Drug Designing Approach. *ACS Omega*, 7(33), 28845–28862. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Benzylcyclohexanone | C₁₃H₁₆O | CID 582539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. 3-Benzylcyclohexanone | 85450-51-7 [[amp.chemicalbook.com](https://www.chemicalbook.com)]

- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [parchem.com](https://www.parchem.com) [[parchem.com](https://www.parchem.com)]
- 6. 2-Benzylcyclohexanone | C₁₃H₁₆O - [BuyersGuideChem](https://www.buyersguidechem.com) [[buyersguidechem.com](https://www.buyersguidechem.com)]
- 7. Page loading... [[guidechem.com](https://www.guidechem.com)]
- 8. [studylib.net](https://www.studylib.net) [[studylib.net](https://www.studylib.net)]
- 9. Synthesis of Cyclohexanones by a Tandem Photocatalyzed Annulation - PMC [pubmed.ncbi.nlm.nih.gov]
- 10. Discovery of 3-Benzyl-1-(trans-4-((5-cyanopyridin-2-yl)amino)cyclohexyl)-1-arylurea Derivatives as Novel and Selective Cyclin-Dependent Kinase 12 (CDK12) Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Cyclohexane-1,3-dione Derivatives as Future Therapeutic Agents for NSCLC: QSAR Modeling, In Silico ADME-Tox Properties, and Structure-Based Drug Designing Approach - PMC [pubmed.ncbi.nlm.nih.gov]
- 12. [multimedia.3m.com](https://www.multimedia.3m.com) [[multimedia.3m.com](https://www.multimedia.3m.com)]
- 13. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 14. [louisville.edu](https://www.louisville.edu) [[louisville.edu](https://www.louisville.edu)]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Benzylcyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1269811#iupac-name-and-synonyms-for-3-benzylcyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com